

An In-depth Technical Guide on the Physicochemical Properties of Fluorocyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluorocyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the melting and boiling point data for **fluorocyclohexane**, a key fluorinated aliphatic cyclic compound. The information herein is curated to support research and development activities where precise physicochemical parameters are paramount.

Physicochemical Data of Fluorocyclohexane

Fluorocyclohexane is a colorless liquid at room temperature.^{[1][2][3]} Its fundamental physical properties, the melting and boiling points, are critical for its application in various chemical processes, including its use as a solvent and as an intermediate in organic synthesis. The experimentally determined values for these properties are summarized below.

Table 1: Melting and Boiling Point of **Fluorocyclohexane**

Property	Value (°C)	Value (K)
Melting Point	13 ^{[1][2][3]}	286 ^[1]
Boiling Point	101-104 ^{[2][4]}	374-377

Note: The boiling point is typically reported at standard atmospheric pressure (760 mmHg).^[5]

Experimental Protocols for Determination of Physical Properties

The determination of melting and boiling points is a fundamental procedure in chemical analysis to ascertain the purity and identity of a substance.[6] Standard laboratory techniques are employed for these measurements.

2.1. Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range.[6]

Methodology: Capillary Method

A common and accurate method for determining the melting point of a solid is the capillary tube method, often performed using a melting point apparatus such as a Mel-Temp or a Thiele tube.[6][7]

- **Sample Preparation:** A small amount of the solidified **fluorocyclohexane** is introduced into a thin-walled capillary tube, which is sealed at one end.[8][9] The sample is packed down to a height of a few millimeters.[9]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[8] This assembly is then placed in a heating bath (e.g., oil bath in a Thiele tube) or a calibrated melting point apparatus.[6][10]
- **Measurement:** The heating bath is heated slowly and steadily.[6] The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

2.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

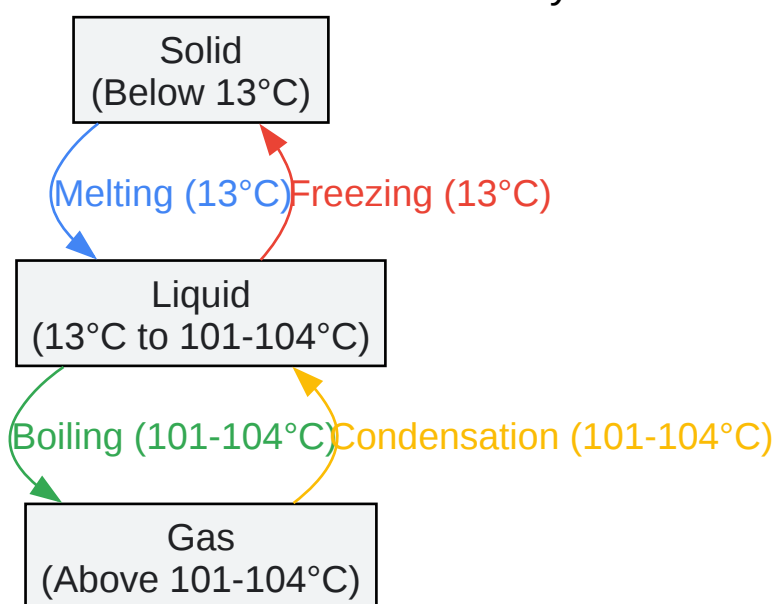
The boiling point of a liquid can be accurately determined by distillation.

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask containing the liquid **fluorocyclohexane**, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Measurement:** The liquid is heated, and as it boils, the vapor rises and surrounds the thermometer bulb before entering the condenser. The temperature of the vapor is measured. When the temperature reading is stable, this indicates that the vapor is in equilibrium with the boiling liquid, and this temperature is recorded as the boiling point.^[7] It is crucial to ensure a slow and steady distillation rate for an accurate measurement.^[7]

Phase Transition of Fluorocyclohexane

The relationship between the solid, liquid, and gaseous states of **fluorocyclohexane** can be visualized as a function of temperature.

Phase Transitions of Fluorocyclohexane



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Caption: Phase transition diagram for **fluorocyclohexane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Fluorocyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294287#fluorocyclohexane-melting-point-and-boiling-point-data]

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